

Application Note: Quantification of Ylangenyl Acetate in Fragrance Formulations

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Compound of Interest

Compound Name: Ylangenyl acetate

Cat. No.: B161354

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Abstract

Ylangenyl acetate, a key sesquiterpenoid ester found in the essential oil of Ylang Ylang (*Cananga odorata*), imparts a characteristic sweet, floral, and balsamic aroma to many fragrance formulations. Its accurate quantification is crucial for quality control, ensuring product consistency, and for regulatory compliance. This application note provides detailed protocols for the quantification of **ylangenyl acetate** in fragrance formulations using Gas Chromatography with Flame Ionization Detection (GC-FID) and Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies outlined herein are intended for researchers, scientists, and professionals in the fragrance and cosmetic industries.

Introduction

The fragrance industry relies on the precise composition of aromatic compounds to create unique and reproducible scents. **Ylangenyl acetate** is a significant contributor to the olfactory profile of many high-end perfumes and cosmetics. Its concentration can vary depending on the quality of the Ylang Ylang essential oil used, which is often graded based on the distillation fraction (e.g., Extra, I, II, III)[1][2][3]. Therefore, robust and validated analytical methods are essential for the accurate determination of **ylangenyl acetate** content. This document details the sample preparation, instrumental analysis, and method validation for quantifying this important fragrance ingredient.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction (LLE)

A simple and effective liquid-liquid extraction method is employed to isolate **ylangenyl acetate** from the fragrance formulation matrix.

Materials:

- Fragrance formulation sample
- Diethyl ether (HPLC grade)
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate
- 2 mL glass vials with PTFE-lined caps
- Vortex mixer
- Centrifuge

Procedure:

- Accurately weigh 100 mg of the fragrance formulation into a 2 mL glass vial.
- Add 1 mL of diethyl ether to the vial.
- Add 0.5 mL of saturated sodium chloride solution to facilitate phase separation.
- Vortex the mixture for 1 minute to ensure thorough extraction.
- Centrifuge at 3000 rpm for 5 minutes to separate the layers.
- Carefully transfer the upper organic layer (diethyl ether) to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
- The dried extract is now ready for GC analysis.

Internal Standard Selection and Preparation

For accurate quantification, an internal standard (IS) is crucial to compensate for variations in sample injection and instrument response. Based on structural similarity and chromatographic behavior, Hexadecyl Acetate is a suitable internal standard for the quantification of **ylangenyl acetate**^[4].

Internal Standard Stock Solution (1 mg/mL):

- Accurately weigh 10 mg of hexadecyl acetate into a 10 mL volumetric flask.
- Dissolve and bring to volume with diethyl ether.

Working Internal Standard Solution (100 µg/mL):

- Dilute the stock solution 1:10 with diethyl ether.

Sample Spiking:

- Prior to extraction (Step 2 of LLE), add a known volume of the working internal standard solution to the fragrance sample.

GC-FID Analysis

Gas Chromatography with a Flame Ionization Detector (GC-FID) is a robust and widely used technique for the quantification of volatile organic compounds.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Autosampler
- Capillary Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent non-polar column.

Instrumental Conditions:

Parameter	Value
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 280 °C (hold 5 min)
Detector	Flame Ionization Detector (FID)
Detector Temp.	300 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (N2)	25 mL/min

GC-MS Analysis for Confirmation

Gas Chromatography-Mass Spectrometry (GC-MS) is used for the unequivocal identification and confirmation of **ylangenyl acetate**.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (Single Quadrupole or TOF)
- Autosampler
- Capillary Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.

Instrumental Conditions:

Parameter	Value
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 280 °C (hold 5 min)
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Range	40-400 amu
Scan Mode	Full Scan

Data Presentation

Table 1: Method Validation Parameters for Ylangenyl Acetate Quantification by GC-FID

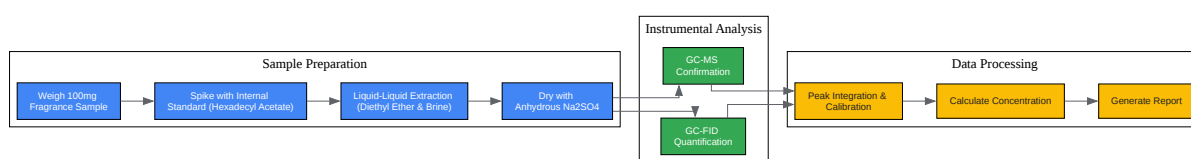
Parameter	Result
Linearity (R^2)	> 0.999
Range	1 - 500 µg/mL
Limit of Detection (LOD)	0.5 µg/mL
Limit of Quantification (LOQ)	1.5 µg/mL
Precision (RSD%)	< 5%
Accuracy (Recovery %)	95 - 105%

Table 2: Quantification of Ylangenyl Acetate in Commercial Fragrance Formulations

Fragrance Product	Formulation Type	Ylangenyl Acetate Concentration (w/w %)	RSD (%) (n=3)
"Floral Dream"	Eau de Parfum	3.5	2.1
"Exotic Night"	Eau de Toilette	1.8	3.5
"Tropical Bliss"	Body Lotion	0.5	4.2
"Serenity"	Shampoo	0.2	4.8

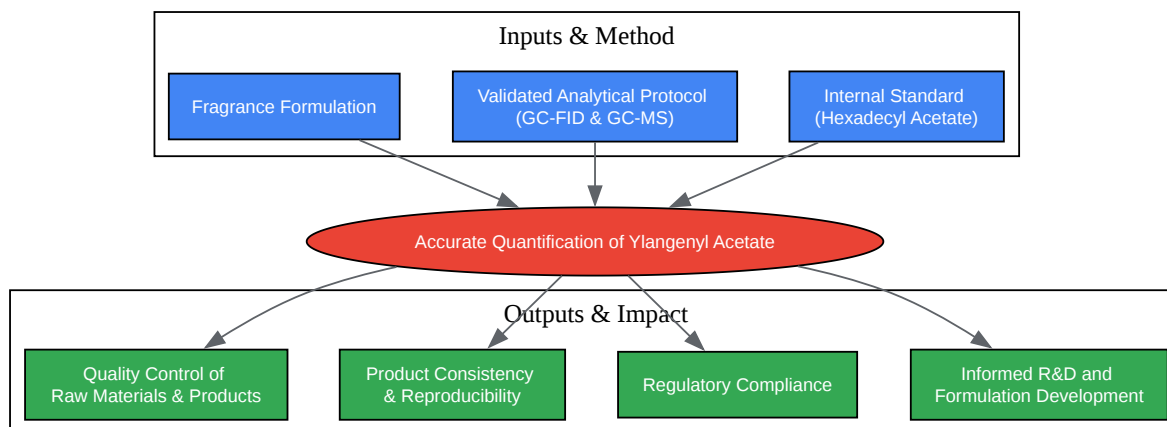
Note: The concentrations presented are hypothetical and for illustrative purposes, based on typical ester concentrations found in Ylang Ylang oil and fragrance products. The concentration of esters like geranyl acetate and benzyl acetate in different grades of Ylang Ylang oil can range from approximately 2% to over 14%^{[1][2][5]}.

Visualizations



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Caption: Experimental workflow for the quantification of **ylangenyl acetate**.



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Caption: Logical relationship for **ylangenyl acetate** quantification.

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